protocol for quantifying 2-Chlorocetirizine in bulk drug substances

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Compound of Interest

Compound Name:	*2-Chlorocetirizine*
CAS No.:	*83881-59-8*
Cat. No.:	*B600803*

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An Application Note and Protocol for the Quantification of **2-Chlorocetirizine** in Bulk Drug Substances

Authored by a Senior Application Scientist

Introduction: The Imperative of Purity in Cetirizine Bulk Drug

Cetirizine, a potent second-generation H1 histamine receptor antagonist, is a widely used active pharmaceutical ingredient (API) for the management of allergic rhinitis and chronic urticaria.[1][2] The synthetic pathway of Cetirizine can lead to the formation of various process-related impurities, which must be diligently monitored and controlled to ensure the safety and efficacy of the final drug product. One such critical impurity is **2-Chlorocetirizine**, a positional isomer of Cetirizine.[3]

2-Chlorocetirizine shares the same molecular formula and a similar molecular weight to Cetirizine, with the key distinction being the position of the chlorine atom on one of the phenyl rings (2-position versus the 4-position in Cetirizine).[3] This structural similarity necessitates a

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highly specific and sensitive analytical method to accurately quantify its presence in the bulk drug substance. Regulatory guidelines, such as those from the International Council for Harmonisation (ICH), mandate the identification and quantification of impurities in new drug substances.

This application note provides a detailed, validated protocol for the quantification of **2-Chlorocetirizine** in Cetirizine hydrochloride bulk drug substance using a stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method. The causality behind experimental choices is explained to provide researchers and quality control analysts with a robust and reliable system for ensuring drug purity.

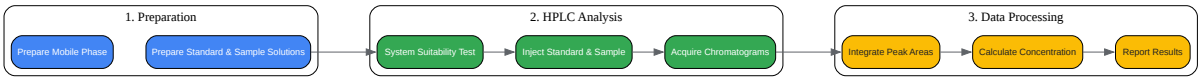
Principle of the Method: Achieving Specificity through Chromatography

The accurate quantification of an isomeric impurity like **2-Chlorocetirizine** in the presence of a large excess of the API (Cetirizine) presents a significant analytical challenge. Simple spectrophotometric methods are often inadequate due to the overlapping chromophores of the two molecules.[4][5] Therefore, a separation technique is essential.

This protocol employs an isocratic RP-HPLC method, which is the gold standard for pharmaceutical impurity profiling.[6] The principle relies on the differential partitioning of the analyte (**2-Chlorocetirizine**) and the API (Cetirizine) between a non-polar stationary phase (a C18 column) and a polar mobile phase. The subtle differences in the polarity and steric hindrance caused by the different chlorine positions on the phenyl ring allow for their chromatographic separation. Detection is achieved using a UV detector set at a wavelength where both compounds exhibit significant absorbance, typically around 230 nm.[4] The method is designed to be stability-indicating, meaning it can resolve the impurity not only from the intact API but also from any potential degradation products.[7]

Experimental Workflow Overview

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Caption: High-level workflow for **2-Chlorocetirizine** quantification.

Detailed Application Protocol

Instrumentation, Reagents, and Materials

- Instrumentation:
  - High-Performance Liquid Chromatograph (HPLC) system equipped with a quaternary or binary pump, autosampler, column oven, and a UV-Visible or Photodiode Array (PDA) detector. (e.g., Shimadzu i-Series LC-2050, Waters Alliance).[1][6]
  - Analytical balance (5-decimal place).
  - pH meter.
  - Sonicator.
  - 0.45 µm membrane filters for solvent filtration.
- Reagents and Chemicals:
  - **2-Chlorocetirizine** Reference Standard (purity ≥ 98%).
  - Cetirizine Hydrochloride Bulk Drug Substance (the sample to be tested).
  - Acetonitrile (HPLC grade).
  - Potassium Dihydrogen Phosphate (KH_2PO_4) (AR grade).[7]

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- Orthophosphoric Acid (OPA) (AR grade).
- Purified water (HPLC grade).

- Chromatographic Column:
  - A robust C18 column is recommended. For example, a Phenomenex Luna 5µ C18 (250 x 4.6 mm) or a Symmetry C18 (250 x 4.6 mm, 5 µm) has been shown to provide good separation.[1][7]

Chromatographic Conditions

The selection of these parameters is critical for achieving the necessary resolution between Cetirizine and its 2-Chloro isomer. A phosphate buffer is used to maintain a consistent pH, which is crucial for the ionization state of the analytes and their retention on the column. Acetonitrile provides the necessary elution strength.

Parameter	Recommended Condition
Stationary Phase	C18 (L1), 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	50 mM KH_2PO_4 Buffer : Acetonitrile (60:40 v/v). Adjust pH to 3.5 with Orthophosphoric Acid.[7]
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	230 nm
Injection Volume	20 µL
Run Time	Approximately 15 minutes (ensure elution of all peaks)

Preparation of Solutions

3.1. Mobile Phase Preparation (1 Liter)

- Weigh 6.8 g of KH_2PO_4 and transfer it into a 1000 mL beaker.

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- Add approximately 900 mL of purified water and stir until completely dissolved.
- Add 600 mL of this buffer solution to a 1000 mL graduated cylinder.
- Add 400 mL of Acetonitrile to the same cylinder.
- Transfer the mixture to a suitable container and adjust the pH to 3.5 using dropwise addition of orthophosphoric acid.
- Filter the mobile phase through a 0.45 µm membrane filter and degas by sonication for 15 minutes.

3.2. Standard Stock Solution Preparation (100 µg/mL of **2-Chlorocetirizine**)

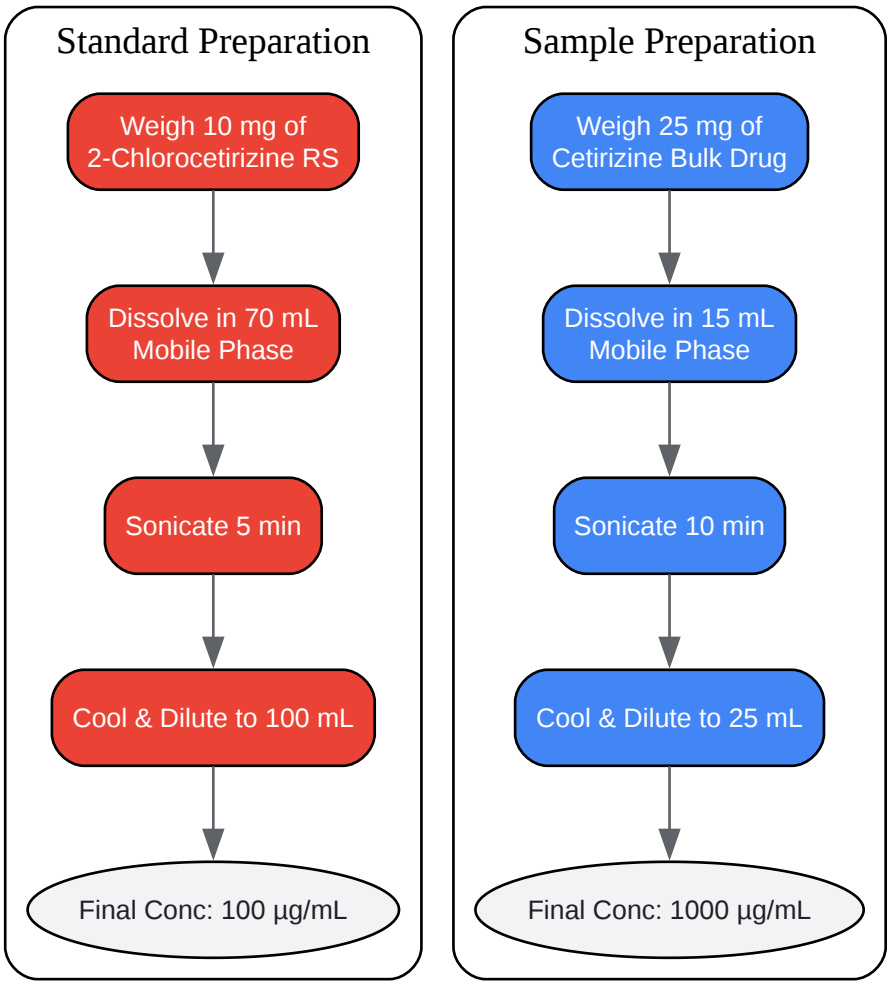
- Accurately weigh approximately 10 mg of **2-Chlorocetirizine** Reference Standard into a 100 mL volumetric flask.
- Add about 70 mL of the mobile phase and sonicate for 5 minutes to dissolve.
- Allow the solution to cool to room temperature.
- Make up the volume to 100 mL with the mobile phase and mix well.

3.3. Sample Solution Preparation (for Cetirizine Bulk Drug)

- Accurately weigh approximately 25 mg of the Cetirizine Hydrochloride bulk drug substance into a 25 mL volumetric flask.
- Add about 15 mL of the mobile phase and sonicate for 10 minutes to ensure complete dissolution.[1]
- Allow the solution to cool to room temperature.
- Make up the volume to 25 mL with the mobile phase and mix well. This yields a solution with a nominal concentration of 1000 µg/mL of the bulk drug.

Solution Preparation Workflow

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Caption: Step-by-step preparation of standard and sample solutions.

System Suitability Testing (SST)

Before proceeding with sample analysis, the suitability of the chromatographic system must be verified. This is a non-negotiable step to ensure the trustworthiness of the results. A working standard solution (e.g., 1 µg/mL of **2-Chlorocetirizine**, prepared by diluting the stock solution) is typically used for SST.

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Make five replicate injections of the working standard solution.

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- Calculate the system suitability parameters.

SST Parameter	Acceptance Criteria	Rationale
Tailing Factor (T)	Not more than 2.0	Ensures peak symmetry, which is crucial for accurate integration.
Theoretical Plates (N)	Not less than 2000	Indicates the efficiency of the column in separating components.
% RSD of Peak Areas	Not more than 2.0%	Demonstrates the precision of the injector and the stability of the system.

Protocol for Quantification

- Sequence Setup: Set up an analysis sequence in the chromatography data software. The sequence should include blank injections (mobile phase), SST injections, standard solution injections, and the sample solution injections.
- Blank Injection: Inject the mobile phase to ensure there are no interfering peaks from the system or solvent.
- Standard Injection: Inject the **2-Chlorocetirizine** standard stock solution (100 µg/mL) to establish the reference peak area and retention time.
- Sample Injection: Inject the prepared Cetirizine bulk drug sample solution.
- Data Acquisition: Acquire the chromatograms for the full run time. Ensure the Cetirizine peak is well-separated from the **2-Chlorocetirizine** peak. The retention time for Cetirizine is typically around 2.3-3.0 minutes under these conditions.[1] The **2-Chlorocetirizine** peak will have a different retention time.

Method Validation Summary

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To be considered a self-validating system, this protocol must be validated according to ICH Q2(R1) guidelines. Below is a summary of the key validation parameters and typical acceptance criteria.

Validation Parameter	Procedure	Acceptance Criteria
Specificity	Analyze blank, API, and impurity standard. Perform forced degradation studies (acid, base, oxidative).	Peak purity of the analyte must pass. No interference at the retention time of 2-Chlorocetirizine.
Linearity	Analyze a series of at least five concentrations of 2-Chlorocetirizine (e.g., 0.2 - 2.0 µg/mL).[7]	Correlation coefficient (r^2) > 0.999.[7]
Accuracy (% Recovery)	Spike known amounts of 2-Chlorocetirizine into the API sample at three levels (e.g., 50%, 100%, 150% of the target concentration).	Mean recovery should be between 98.0% and 102.0%.
Precision (Repeatability)	Analyze six replicate preparations of the sample spiked with 2-Chlorocetirizine at 100% of the target concentration.	% RSD should be not more than 2.0%.
Limit of Quantification (LOQ)	Determined by signal-to-noise ratio (S/N ≥ 10) or from the linearity curve.	The LOQ should be sufficiently low to quantify the impurity at its specification limit.
Robustness	Intentionally vary method parameters (e.g., pH ±0.2, mobile phase composition ±2%, column temperature ±5°C).	System suitability parameters must still be met.

Data Analysis and Calculation

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The amount of **2-Chlorocetirizine** in the bulk drug substance is calculated as a percentage by weight (% w/w) using the principle of external standard calibration.

Formula:

Where:

- A_spl = Peak area of **2-Chlorocetirizine** in the sample chromatogram.
- A_std = Average peak area of **2-Chlorocetirizine** in the standard chromatogram.
- C_std = Concentration of **2-Chlorocetirizine** standard solution (in µg/mL).
- C_spl = Concentration of the Cetirizine bulk drug sample solution (in µg/mL).
- P = Purity of the **2-Chlorocetirizine** reference standard (e.g., 0.98 for 98%).

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